

Technical Guide: 1,1-Dimethylhydrazine-d8 DCI (UDMH-d8)

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Compound of Interest

Compound Name:	1,1-DIMETHYLHYDRAZINE-D8 DCL
CAS No.:	1219802-85-3
Cat. No.:	B595415

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Precision Isotopologues in Trace Analysis and Toxicology

Executive Summary

1,1-Dimethylhydrazine-d8 Deuteriochloride (UDMH-d8 DCI) is the fully deuterated stable isotope salt of 1,1-Dimethylhydrazine (UDMH), a critical propellant component and a known carcinogen. In analytical chemistry, this compound serves as the "Gold Standard" Internal Standard (IS) for the quantification of UDMH in environmental matrices, biological fluids, and pharmaceutical impurities via Isotope Dilution Mass Spectrometry (IDMS).

This guide provides an exhaustive technical breakdown of its nomenclature, physicochemical stability, and experimental application, specifically addressing the critical phenomenon of deuterium exchange during LC-MS workflows.

Part 1: Chemical Identity, Synonyms, and Trade Names[1]

Unlike generic reagents, stable isotopes often lack "brand" names (e.g., Tylenol) and are instead cataloged by their specific isotopic substitution. However, precise nomenclature is vital for regulatory filing and procurement.

Core Chemical Identifiers[1]

Parameter	Specification
Common Name	1,1-Dimethylhydrazine-d8 DCI
Chemical Formula	
Molecular Weight	105.61 g/mol (Salt) / ~68.15 g/mol (Free Base equivalent)
CAS Number	1219802-85-3 (Specific to the d8 DCI salt)
Unlabeled Parent CAS	593-82-8 (HCl salt); 57-14-7 (Free base)
Isotopic Enrichment	Typically 98 atom % D

Synonyms and Trade Designations

Vendors may list this compound under varying permutations of its IUPAC or functional class names.

Primary Synonyms:

- UDMH-d8 DCI (Acronym-based standard)
- N,N-Dimethylhydrazine-d8 deuteriochloride[1]
- 1,1-Dimethyldiazane-d8 deuteriochloride[2]
- Hydrazine, 1,1-di(methyl-d3)-, deuteriochloride (IUPAC specific)

Commercial/Catalog Trade Names:

- CDN Isotopes: Product No. D-6600

- Sigma-Aldrich/Millipore: **1,1-Dimethylhydrazine-d8 DCI**[1][2]
- LGC Standards: UDMH-d8

Part 2: Scientific Integrity & Expertise (The "Deuterium Exchange" Phenomenon)

Critical Insight for Analysts: While the product is sold as d8 (fully deuterated), the experimental reality in Liquid Chromatography-Mass Spectrometry (LC-MS) often results in the detection of the d6 species.

The Mechanism of Labile Proton Exchange

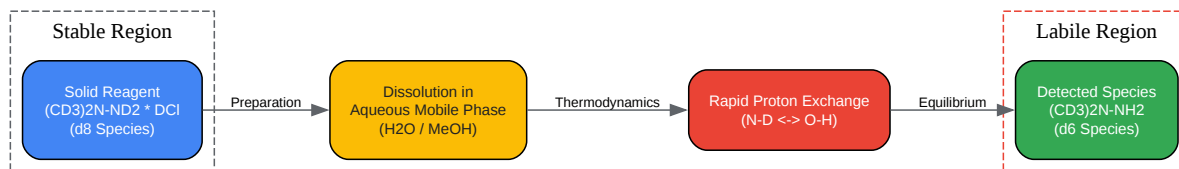
The structure of UDMH-d8 DCI contains two distinct types of deuterium atoms:

- Methyl Deuteriums (): Bound to Carbon. These are non-exchangeable and stable under standard analytical conditions.
- Hydrazine/Acid Deuteriums (): Bound to Nitrogen and Chlorine. These are labile (exchangeable).

Causality: When UDMH-d8 DCI is dissolved in an aqueous mobile phase (H₂O) or methanol (CH₃OH) for LC-MS analysis, the rapid exchange of protons occurs between the solvent and the nitrogen-bound deuteriums.

Result: The mass spectrometer will detect the d6-isotopologue (), not the d8 species, unless an aprotic solvent system is used. Researchers must adjust their Multiple Reaction Monitoring (MRM) transitions accordingly.

Visualization: Deuterium Stability & Exchange Logic



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Caption: Logical flow demonstrating the transition from the commercial d8-salt to the analytically relevant d6-species in aqueous media.

Part 3: Analytical Application & Protocols

Experimental Workflow: UDMH Quantification via IDMS

This protocol utilizes UDMH-d8 DCI as an internal standard to correct for matrix effects and recovery losses during the derivatization of UDMH in environmental water samples.

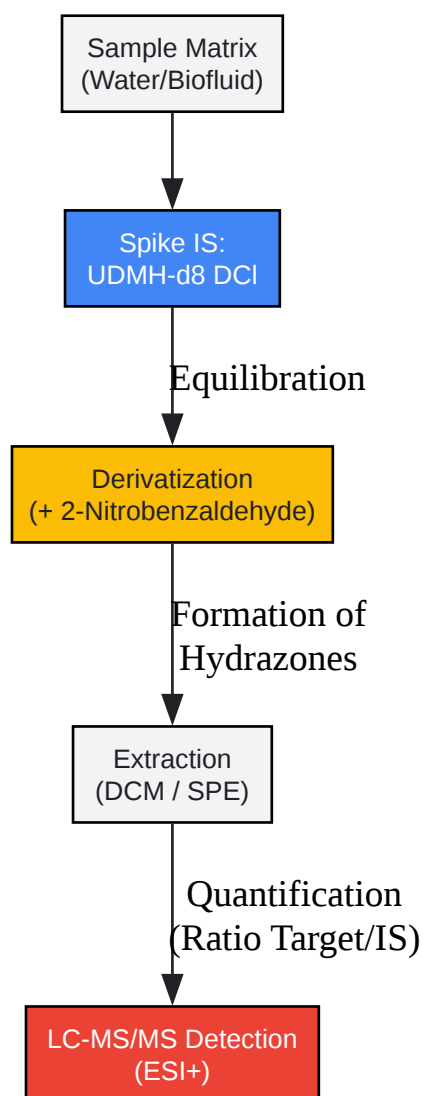
Pre-requisite: UDMH is highly polar and difficult to retain on C18 columns; derivatization with 2-Nitrobenzaldehyde (2-NBA) is the industry standard [1].

Step-by-Step Methodology

- Internal Standard Spiking:
 - Add 50 μL of UDMH-d8 DCI working solution (10 $\mu\text{g}/\text{mL}$ in Methanol) to 10 mL of water sample.
 - Note: The DCI salt ensures the hydrazine remains protonated and non-volatile until reaction.
- Derivatization Reaction:
 - Add 100 μL of 2-Nitrobenzaldehyde (saturated solution in acetonitrile).
 - Adjust pH to 4.0–5.0 using acetate buffer.

- Incubate: Shake at room temperature for 30 minutes.
- Mechanism:[3] The hydrazine nitrogen attacks the aldehyde carbonyl, forming a stable hydrazone.
- Extraction (LLE or SPE):
 - Extract the resulting hydrazone (and d6-hydrazone) into Dichloromethane (DCM).
 - Evaporate to dryness and reconstitute in Mobile Phase.
- LC-MS/MS Analysis:
 - Column: C18 Reverse Phase.
 - Ionization: ESI Positive Mode.
 - Transitions:
 - Target (UDMH-2NBA): m/z 194
164
 - IS (UDMH-d6-2NBA):m/z 200
170 (Note the shift of +6 Da, not +8 Da).

Visualization: Analytical Workflow



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Caption: Workflow for trace analysis of UDMH using deuterated internal standards and derivatization.

Part 4: Safety & Handling

Warning: 1,1-Dimethylhydrazine is a potent carcinogen, teratogen, and suspected mutagen. The deuterated salt shares these toxicological properties.

- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen). The DCI salt is hygroscopic; moisture absorption will degrade isotopic purity via H/D exchange.

- Handling: Use only in a chemical fume hood. Wear nitrile gloves and safety goggles.
- Disposal: Segregate as hazardous organic waste (Nitrogen-containing).

References

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